

# An In-depth Technical Guide to (+)-Pronethalol: Molecular Formula and Molar Mass

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (+)-Pronethalol

Cat. No.: B12785532

[Get Quote](#)

This guide provides essential physicochemical data for **(+)-Pronethalol**, a foundational beta-blocker. The information is intended for researchers, scientists, and professionals in drug development, presenting the molecular formula and molar mass in a clear, structured format.

## Physicochemical Properties of (+)-Pronethalol

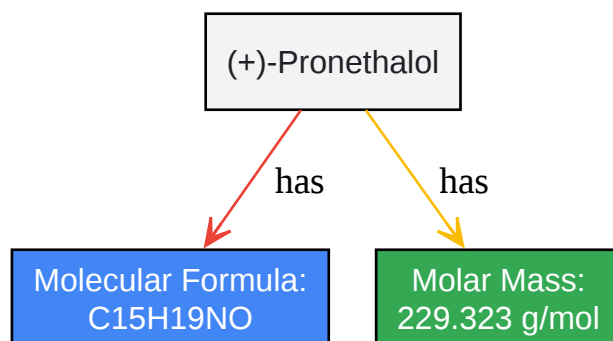
The fundamental molecular attributes of **(+)-Pronethalol** are summarized below. This data is critical for stoichiometric calculations, analytical method development, and interpretation of experimental results.

Parameter	Value
Molecular Formula	C <sub>15</sub> H <sub>19</sub> NO[1][2][3]
Molar Mass	229.323 g/mol [1]
Percent Composition	C: 78.56%, H: 8.35%, N: 6.11%, O: 6.98%[2]

As a pioneering but ultimately withdrawn beta-blocker, **(+)-Pronethalol** served as a crucial precursor to the development of safer and more effective subsequent drugs, such as propranolol.[1] Its investigation provided foundational insights into the structure-activity relationships of beta-adrenergic receptor antagonists.

## Logical Relationship of Pronethalol's Chemical Data

The following diagram illustrates the direct relationship between the chemical compound and its core molecular identifiers.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Pronethalol - Wikipedia [en.wikipedia.org]
- 2. merckindex.rsc.org [merckindex.rsc.org]
- 3. Pronethalol | C15H19NO | CID 4930 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to (+)-Pronethalol: Molecular Formula and Molar Mass]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12785532#pronethalol-molecular-formula-and-molar-mass]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)